

# An In-depth Technical Guide to Neopentyl Alcohol (CAS 75-84-3)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Neopentyl alcohol*

Cat. No.: *B147279*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Neopentyl alcohol**, systematically known as 2,2-dimethyl-1-propanol, is a unique primary alcohol with the CAS number 75-84-3. Its distinct branched structure, featuring a quaternary carbon adjacent to the hydroxyl group, imparts significant steric hindrance. This characteristic influences its physical properties and chemical reactivity, making it a valuable intermediate in various fields of organic synthesis, including the development of pharmaceuticals, agrochemicals, and performance materials. This guide provides a comprehensive overview of its properties, synthesis, and analytical characterization.

## Core Properties of Neopentyl Alcohol

**Neopentyl alcohol** is a colorless, volatile crystalline solid at room temperature with a characteristic mint-like or peppermint odor.<sup>[1][2][3]</sup> Unlike its linear isomer, n-pentanol, its compact and symmetrical structure results in a relatively high melting point.<sup>[4]</sup>

## Physicochemical Data

The fundamental physicochemical properties of **neopentyl alcohol** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	75-84-3	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	88.15 g/mol	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Colorless crystalline solid	<a href="#">[4]</a> <a href="#">[5]</a>
Odor	Mint-like, Peppermint	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	52-56 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	113-114 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Density	0.812 g/mL at 20 °C	<a href="#">[8]</a>
Flash Point	37 °C (98.6 °F) (closed cup)	<a href="#">[1]</a> <a href="#">[9]</a>
Solubility in Water	36 g/L	<a href="#">[8]</a>
Vapor Density	3.0 (Air = 1)	<a href="#">[2]</a>
Vapor Pressure	16.0 mmHg	<a href="#">[2]</a>
LogP (octanol/water)	1.31	<a href="#">[2]</a>

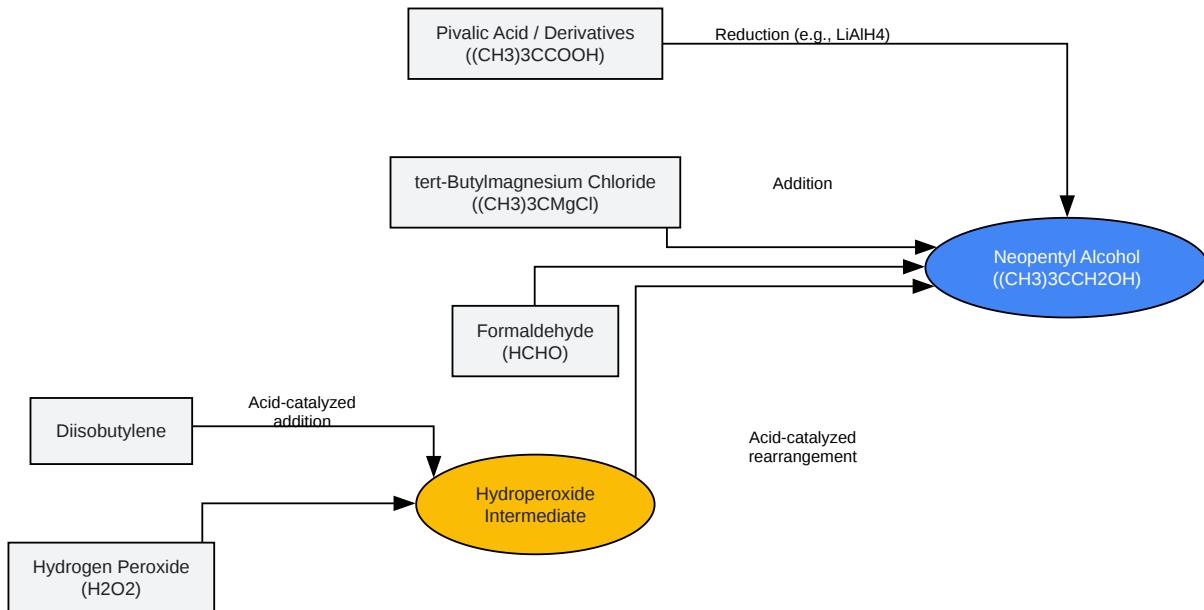
## Safety and Handling

**Neopentyl alcohol** is classified as a flammable solid and is harmful if inhaled, causing respiratory irritation, drowsiness, or dizziness.[\[1\]](#)[\[9\]](#) It is crucial to handle this chemical in a well-ventilated area and away from sources of ignition.[\[5\]](#) Standard personal protective equipment, including gloves, safety glasses, and protective clothing, should be worn.[\[5\]](#)

Hazard Statement	GHS Classification	Precautionary Measures
Flammable Solid	Category 2	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Harmful if Inhaled	Acute Toxicity, Inhalation (Category 4)	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.
Causes serious eye irritation	Eye Irritation (Category 2A)	Wear eye protection/face protection.
May cause respiratory irritation	Specific Target Organ Toxicity – Single Exposure (Category 3)	If inhaled, remove person to fresh air and keep comfortable for breathing.
May cause drowsiness or dizziness	Specific Target Organ Toxicity – Single Exposure (Category 3)	Store in a well-ventilated place. Keep container tightly closed.

## Synthesis of Neopentyl Alcohol

Several synthetic routes to **neopentyl alcohol** have been established, each with its own advantages and limitations. Common methods include the reduction of pivalic acid or its derivatives, the Grignard reaction, and the hydroperoxide rearrangement of diisobutylene.



[Click to download full resolution via product page](#)

### Synthetic routes to **Neopentyl Alcohol**.

## Experimental Protocol: Synthesis from Diisobutylene and Hydrogen Peroxide

This procedure is adapted from a well-established method and involves a two-step process: the formation of a hydroperoxide intermediate followed by its acid-catalyzed rearrangement.[\[5\]](#)[\[10\]](#)

### Step 1: Preparation of the Hydroperoxide

- In a three-necked round-bottomed flask equipped with a mechanical stirrer, dropping funnel, and thermometer, place 800 g of 30% hydrogen peroxide and cool in an ice bath.[\[5\]](#)[\[10\]](#)
- Separately, prepare a cold solution of 800 g of 95-96% sulfuric acid in 310 g of cracked ice.  
[\[5\]](#)[\[10\]](#)

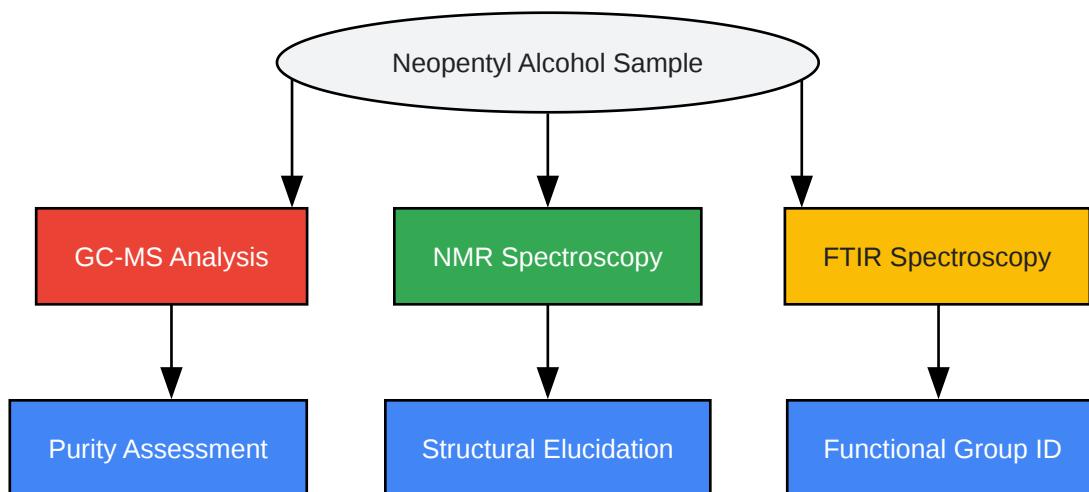
- Slowly add the cold sulfuric acid solution to the stirred hydrogen peroxide, maintaining the temperature below 20 °C.[5][10]
- Add 224.4 g (2 moles) of commercial diisobutylene over 5-10 minutes.[5][10]
- Remove the ice bath and maintain the reaction mixture at approximately 25 °C with vigorous agitation for 24 hours.[5][10]
- After 24 hours, discontinue stirring and transfer the mixture to a separatory funnel. Allow the layers to separate and collect the upper organic layer.[5][10]

#### Step 2: Decomposition of the Hydroperoxide

- To a separate flask containing 500 g of 70% sulfuric acid and cooled in an ice bath, add the organic layer from Step 1 with vigorous stirring, maintaining the temperature between 15-25 °C.[5][10]
- Continue stirring for an additional 30 minutes at 5-10 °C after the addition is complete.[5][10]
- Allow the layers to separate and draw off the lower acid layer.[5][10]
- The upper organic layer is then subjected to fractional distillation. The fraction boiling between 111-113 °C is collected as **neopentyl alcohol**.[5][10]

## Analytical Characterization

The purity and identity of **neopentyl alcohol** can be confirmed using standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy.



[Click to download full resolution via product page](#)

Analytical workflow for **Neopentyl Alcohol**.

## Experimental Protocols for Analysis

### Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for assessing the purity of volatile compounds like **neopentyl alcohol**.

- Sample Preparation: Dissolve a small amount of the **neopentyl alcohol** sample in a suitable volatile solvent, such as methanol or dichloromethane.
- Injection: Inject a small volume (e.g., 1  $\mu$ L) of the prepared solution into the GC-MS system.
- GC Separation: Utilize a capillary column (e.g., HP-5MS) with a suitable temperature program. For instance, start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C) to ensure separation of components. Helium is typically used as the carrier gas.
- MS Detection: The mass spectrometer is operated in electron ionization (EI) mode. The resulting mass spectrum can be compared with library data for confirmation of identity.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for unambiguous structure elucidation.

- Sample Preparation: Dissolve 5-25 mg of the **neopentyl alcohol** sample in approximately 0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in a clean NMR tube.[8] Ensure the sample is fully dissolved and free of any solid particles.[8]
- $^1\text{H}$  NMR: The proton NMR spectrum of **neopentyl alcohol** is simple and characteristic. It will show a singlet for the nine equivalent protons of the three methyl groups and a singlet for the two protons of the methylene group adjacent to the hydroxyl group. The hydroxyl proton will appear as a singlet, the chemical shift of which can vary depending on concentration and solvent.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct signals for the quaternary carbon, the methyl carbons, and the methylene carbon.

### Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the functional groups present in the molecule.

- Sample Preparation: As **neopentyl alcohol** is a solid at room temperature, the sample can be prepared as a KBr pellet or as a melt between two salt plates. Alternatively, a solution in a suitable solvent (e.g., carbon tetrachloride) can be prepared.
- Analysis: The FTIR spectrum will show a strong, broad absorption band in the region of  $3200\text{-}3600\text{ cm}^{-1}$  characteristic of the O-H stretching of the alcohol group. Strong C-H stretching absorptions will be observed around  $2800\text{-}3000\text{ cm}^{-1}$ .

## Applications in Research and Development

The unique sterically hindered structure of **neopentyl alcohol** makes it a valuable building block in organic synthesis. It is utilized as an intermediate in the production of:

- Plasticizers and Resins: Its esters are used as plasticizers.[6]
- Lubricants: Neopentyl polyol esters are used as synthetic lubricants.
- Pharmaceuticals and Agrochemicals: It serves as a precursor in the synthesis of various active compounds.[11][12]

- Surfactants and Flotation Agents: Used in the synthesis of surfactants and as a flotation agent.[4][6]
- Mitsunobu Reaction: It is employed in the Mitsunobu reaction, particularly with sterically hindered substrates.[4]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. Grignard Reaction [organic-chemistry.org]
- 3. whitman.edu [whitman.edu]
- 4. CN103641681A - Synthetic method of neopentyl alcohol of high purity - Google Patents [patents.google.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Neopentyl alcohol - Wikipedia [en.wikipedia.org]
- 7. neopentyl alcohol (NMR Spectrum) [chem.purdue.edu]
- 8. NMR Sample Preparation [nmr.chem.umn.edu]
- 9. grokipedia.com [grokipedia.com]
- 10. Preparation of Neopentyl alcohol - Chempedia - LookChem [lookchem.com]
- 11. 2024.sci-hub.se [2024.sci-hub.se]
- 12. depts.washington.edu [depts.washington.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to Neopentyl Alcohol (CAS 75-84-3)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147279#neopentyl-alcohol-cas-number-75-84-3-properties>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)